

What are the physicochemical properties of Tetrapropylene glycol?

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Compound of Interest

Compound Name: Tetrapropylene glycol

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An In-depth Technical Guide to the Physicochemical Properties of **Tetrapropylene Glycol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Tetrapropylene glycol**. The information is curated for professionals in research and development who require precise data for formulation, analysis, and process design. This document summarizes key quantitative data in a structured format, details the experimental protocols for their determination, and includes a mandatory visualization of an experimental workflow.

Chemical Identity

Tetrapropylene glycol (TPG) is a polyether compound, a member of the propylene glycol family. It is a clear, viscous liquid.

- IUPAC Name: 2-[2-[2-(2-hydroxypropoxy)propoxy]propoxy]propan-1-ol[1]
- Molecular Formula: $C_{12}H_{26}O_5$ [1][2][3][4]
- Molecular Weight: 250.33 g/mol [1][2][3][4]
- CAS Registry Numbers: 24800-25-7, 25657-08-3, 30242-05-8[1][2][3]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Tetrapropylene glycol**. It is important to note that some values may vary between different sources, which can be attributed to variations in experimental conditions or the presence of isomers.

Property	Value	Source(s)
Molecular Weight	250.33 g/mol	[1] [2] [3] [4]
Density	1.033 g/cm ³	[2] [5]
Boiling Point	269.1°C to 348.9°C at 760 mmHg	[2] [5] [6]
Flash Point	116.6°C to 164.8°C	[2] [5]
Vapor Pressure	2.96E-06 mmHg at 25°C	[5]
Refractive Index	1.455	[5]
pKa (Predicted)	14.41 ± 0.20	[4] [6]
Physical State	Liquid	[1] [4]

Experimental Protocols

The determination of the physicochemical properties of a substance like **Tetrapropylene glycol** requires precise and validated experimental methods. Below are detailed protocols for measuring some of the key properties.

Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method for its determination involves the use of a graduated cylinder and an electronic balance.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Apparatus:

- Electronic balance (precision of at least 0.01 g)
- Graduated cylinder (e.g., 50 mL or 100 mL)

- Thermometer

Procedure:

- Ensure the graduated cylinder is clean and completely dry.
- Place the empty graduated cylinder on the electronic balance and tare the balance to zero.
- Carefully pour a known volume of **Tetrapropylene glycol** into the graduated cylinder. To minimize error, read the volume from the bottom of the meniscus at eye level.[\[7\]](#)
- Record the exact volume of the liquid.
- Place the graduated cylinder containing the liquid back onto the tared balance.
- Record the mass of the liquid.
- Measure and record the temperature of the liquid, as density is temperature-dependent.
- Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).[\[7\]](#)
- For improved accuracy, it is recommended to repeat the measurement at least three times and calculate the average density.[\[7\]](#)[\[9\]](#)

Determination of Dynamic Viscosity

Viscosity is a measure of a fluid's resistance to flow.[\[10\]](#) For liquids like **Tetrapropylene glycol**, a rotational viscometer provides a reliable method for determining dynamic viscosity.[\[11\]](#)

Apparatus:

- Rotational viscometer
- Appropriate spindle for the expected viscosity range
- Beaker or sample container
- Water bath for temperature control

Procedure:

- Calibrate the rotational viscometer according to the manufacturer's instructions.
- Place a sufficient amount of **Tetrapropylene glycol** into the sample container to ensure the spindle will be properly immersed.
- Place the sample container in a water bath set to the desired temperature and allow the sample to reach thermal equilibrium.
- Select an appropriate spindle and attach it to the viscometer.
- Immerse the spindle into the liquid up to the immersion mark.
- Set the rotational speed of the spindle. The speed should be chosen to give a torque reading within the optimal range for the instrument (typically 20-80% of the full scale).
- Allow the reading to stabilize, which indicates that the shear stress in the fluid has reached a steady state.
- Record the torque reading and the rotational speed.
- The viscometer will typically calculate and display the dynamic viscosity directly in units such as Pascal-seconds (Pa·s) or centipoise (cP). If not, the viscosity can be calculated using the instrument's calibration constants.
- Repeat the measurement at different rotational speeds to check for Newtonian behavior and at different temperatures as required.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[12] The vapor pressure method is a precise way to determine this property.^[12]

Apparatus:

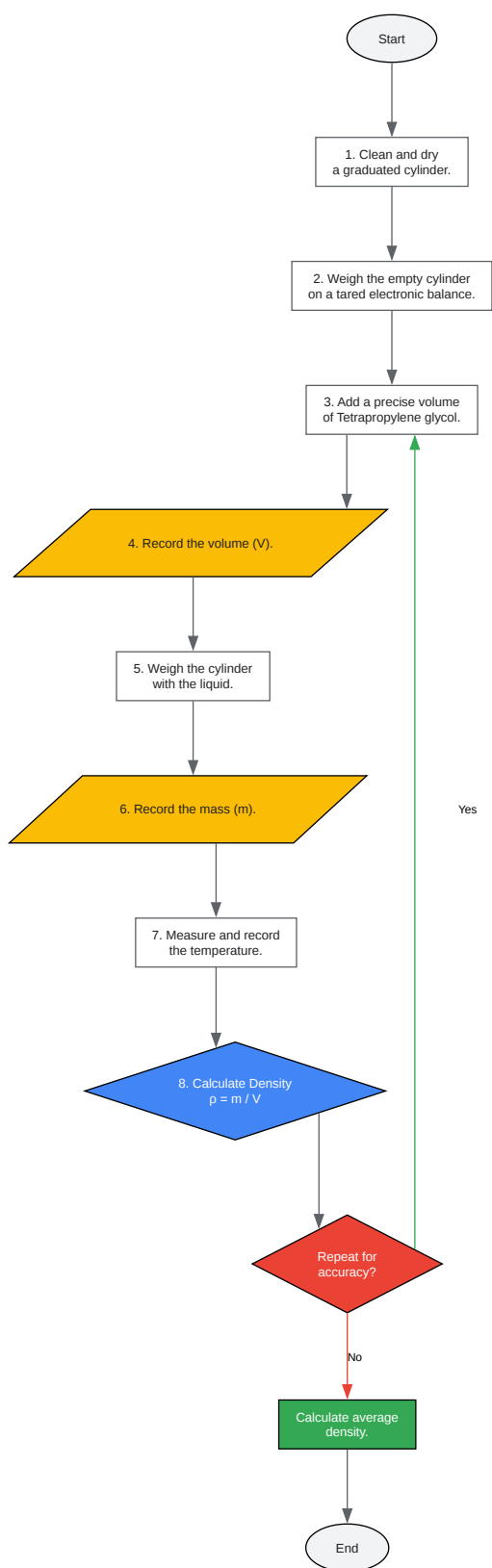
- A total pressure apparatus or a custom-built setup with a boiling flask, condenser, and pressure sensor.
- Heating mantle or oil bath.
- Calibrated digital thermometer or thermocouple.
- Vacuum pump (for measurements at reduced pressure).

Procedure:

- Place a sample of **Tetrapropylene glycol** into the boiling flask.
- Assemble the apparatus, ensuring all connections are sealed to maintain a closed system.
- If measuring the normal boiling point, the system is kept at atmospheric pressure. If determining a vapor pressure curve, the system is connected to a vacuum pump to control the pressure.
- Begin heating the sample gently while monitoring the temperature and pressure.
- The boiling point is the temperature at which the liquid boils and a stable pressure reading is observed. This is the temperature at which the vapor pressure of the liquid is equal to the pressure within the system.
- For a full vapor pressure curve, this process is repeated at various controlled pressures.^[13]
^[14] The normal boiling point is the temperature at which the vapor pressure equals 760 mmHg (1 atm).^[12]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the density of **Tetrapropylene glycol**.



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Workflow for Density Determination of a Liquid.

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